

An In-depth Technical Guide to 3-Methyl-1H-pyrazole-1-carboxamide

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Compound of Interest

Compound Name: 1-Carbamoyl-3-methylpyrazole

CAS No.: 873-50-7

Cat. No.: B1215423

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of 3-Methyl-1H-pyrazole-1-carboxamide, a heterocyclic compound of significant interest in various scientific domains. This document delves into its nomenclature, physicochemical properties, synthesis, and potential applications, offering field-proven insights and detailed methodologies for the scientific community.

Chemical Identity and Nomenclature

The compound with the common name **1-Carbamoyl-3-methylpyrazole** is formally recognized under the IUPAC nomenclature as 3-methyl-1H-pyrazole-1-carboxamide.^[1] This nomenclature clearly defines its core pyrazole structure, the position of the methyl group, and the carboxamide functional group attached to the pyrazole ring.

Synonyms:

- **1-Carbamoyl-3-methylpyrazole**
- 3-Methyl-1-pyrazolecarboxamide[1]
- N-(3-Methyl-1-pyrazolyl)formamide[1]

CAS Registry Number: 873-50-7

Molecular Formula: C₅H₇N₃O

Molecular Weight: 125.13 g/mol

Physicochemical and Spectroscopic Profile

A thorough understanding of the physicochemical properties of 3-Methyl-1H-pyrazole-1-carboxamide is fundamental for its application in research and development. The following table summarizes its key characteristics.

Property	Value	Source
Melting Point	123-127 °C	[1]
Appearance	White to light yellow crystalline powder	Inferred from synthesis descriptions
Solubility	Soluble in water and chloroform. Recrystallization from hot ethanol is also reported.	[2]
Calculated logP	-0.81 (for the related 1H-pyrazole-3-carboxamide)	[3]
pKa	Data not available	

Spectroscopic Characterization:

The structural elucidation of 3-Methyl-1H-pyrazole-1-carboxamide is confirmed through various spectroscopic techniques. While a definitive, consolidated spectrum for this specific compound

is not readily available in the searched literature, the expected spectral data, based on related pyrazole carboxamide derivatives, are as follows:

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals corresponding to the methyl group protons, the protons on the pyrazole ring, and the protons of the carboxamide group. The chemical shifts will be influenced by the electronic environment of the pyrazole ring. For instance, in related pyrazole derivatives, the pyrazole ring protons typically appear as singlets or doublets in the aromatic region of the spectrum.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- ¹³C NMR: The carbon NMR spectrum will display signals for the carbon atoms of the methyl group, the pyrazole ring, and the carbonyl carbon of the carboxamide group. The carbonyl carbon is expected to resonate at a downfield chemical shift.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum will be characterized by absorption bands corresponding to the N-H stretching of the amide, C=O stretching of the carbonyl group, and C-N stretching, as well as vibrations associated with the pyrazole ring. For related pyrazole carboxamides, the C=O stretch is typically observed in the range of 1650-1700 cm⁻¹.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[10\]](#)
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (125.13 g/mol). Fragmentation patterns will be indicative of the pyrazole and carboxamide moieties.[\[2\]](#)[\[4\]](#)[\[11\]](#)

Synthesis of 3-Methyl-1H-pyrazole-1-carboxamide

The primary and most direct synthesis of 3-Methyl-1H-pyrazole-1-carboxamide involves the reaction of 3-methylpyrazole with urea.[\[7\]](#) This method offers a straightforward route to the desired product.

Reaction Mechanism

The reaction proceeds through a nucleophilic attack of the pyrazole nitrogen on the carbonyl carbon of urea, followed by the elimination of ammonia. The removal of ammonia from the reaction mixture is crucial as it can reverse the reaction, thus reducing the yield.[\[7\]](#)

Proposed Reaction Mechanism

Caption: Proposed mechanism for the synthesis of 3-Methyl-1H-pyrazole-1-carboxamide.

Experimental Protocol: Synthesis and Purification

This protocol is a synthesized methodology based on established principles for the synthesis of pyrazole carboxamides.

Materials:

- 3-Methylpyrazole
- Urea
- Nitrogen gas (inert atmosphere)
- Chloroform or Water (for recrystallization)
- Anhydrous sodium sulfate
- Round-bottom flask
- Condenser
- Heating mantle with magnetic stirrer
- Buchner funnel and flask
- Rotary evaporator

Workflow Diagram



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Caption: General workflow for the synthesis and purification of 3-Methyl-1H-pyrazole-1-carboxamide.

Step-by-Step Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a condenser, combine 3-methylpyrazole and urea. A molar ratio of approximately 1:1 can be used.
- **Reaction Execution:** Heat the mixture to 100-110 °C under a continuous flow of nitrogen gas. The nitrogen stream serves to remove the ammonia byproduct, driving the reaction to completion.^[7] The reaction time can vary, typically ranging from several hours to over a day.
- **Work-up and Isolation:** After the reaction is complete (as monitored by an appropriate technique like TLC), cool the mixture to room temperature. The crude product can be dissolved in a suitable solvent such as water or chloroform.
- **Purification by Recrystallization:**
 - If using chloroform, dissolve the crude solid in hot chloroform and then allow it to cool slowly to induce crystallization.
 - If using water, dissolve the crude product in hot water, and then cool the solution to precipitate the purified product.
- **Filtration and Drying:** Collect the purified crystals by vacuum filtration using a Buchner funnel. Wash the crystals with a small amount of cold solvent (the same used for recrystallization) to remove any residual impurities. Dry the crystals under vacuum to obtain the final product.
- **Characterization:** Confirm the identity and purity of the synthesized 3-Methyl-1H-pyrazole-1-carboxamide using standard analytical techniques such as ¹H NMR, ¹³C NMR, IR spectroscopy, mass spectrometry, and melting point determination.

Applications and Areas of Research

The pyrazole carboxamide scaffold is a cornerstone in the development of bioactive molecules across various industries.^{[2][12]}

Agrochemicals

- **Nitrification Inhibitors:** Pyrazole derivatives, including 3,4-dimethylpyrazole phosphate (DMPP), are well-established as effective nitrification inhibitors in agriculture.^{[13][14][15]} These compounds delay the bacterial oxidation of ammonium to nitrate in the soil, which enhances nitrogen use efficiency by crops and reduces nitrogen losses to the environment. While 3-Methyl-1H-pyrazole-1-carboxamide is not DMPP, its structural similarity suggests potential activity as a nitrification inhibitor.
- **Fungicides and Insecticides:** The pyrazole carboxamide functional group is present in numerous commercial fungicides and insecticides.^[8] These compounds often act by inhibiting cellular respiration in the target pests. The broader class of pyrazole carboxamides has shown significant activity against a range of fungal pathogens and insect pests.^[2]

Pharmaceutical and Drug Development

The pyrazole nucleus is a privileged scaffold in medicinal chemistry, and its derivatives have been investigated for a wide array of therapeutic applications.^{[2][12][16]} Pyrazole-containing compounds have been developed as:

- Anti-inflammatory agents^[2]
- Anticancer agents^[2]
- Antimicrobial agents^[2]
- Kinase inhibitors^{[5][17]}

The carboxamide moiety can participate in hydrogen bonding interactions with biological targets, making 3-Methyl-1H-pyrazole-1-carboxamide and its derivatives attractive candidates for further investigation in drug discovery programs.

Conclusion

3-Methyl-1H-pyrazole-1-carboxamide is a versatile heterocyclic compound with a well-defined chemical identity and accessible synthetic routes. Its structural features make it a compound of interest for applications in both agriculture and pharmaceutical research. This guide provides a foundational understanding for scientists and researchers to explore the potential of this and

related pyrazole carboxamides in their respective fields. Further research into the specific biological activities and applications of this compound is warranted.

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